

Personal protective equipment for handling 3-Ketoadipic acid

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Compound of Interest

Compound Name: 3-Ketoadipic acid

Cat. No.: B1209774

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Essential Safety and Handling Guide for 3-Ketoadipic Acid

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3-Ketoadipic acid** (CAS 689-31-6), also known as 3-oxoadipic acid or β -ketoadipic acid, is not readily available from primary chemical suppliers. The following guidance is synthesized from safety data for the closely related isomer α -Ketoadipic acid, the parent compound Adipic acid, and general best practices for handling acidic chemical powders in a laboratory setting. It is imperative to handle this compound with caution, assuming it presents similar hazards to these related substances.

Based on available data, **3-Ketoadipic acid** is considered to be irritating to the eyes, respiratory system, and skin.[1][2] Adipic acid is classified as a serious eye irritant.[3][4]

Personal Protective Equipment (PPE) Summary

Proper PPE is critical to ensure safety when handling **3-Ketoadipic acid**. The following table summarizes the recommended equipment for various laboratory tasks.

Task	Eye & Face Protection	Hand Protection	Body & Respiratory Protection
Receiving/Unpacking	Safety glasses with side shields	Nitrile or neoprene gloves	Standard lab coat
Weighing & Transfer (Solid)	Chemical splash goggles	Nitrile or neoprene gloves	Lab coat, Closed-toe shoes. Use in a chemical fume hood or ventilated enclosure to avoid inhaling dust.
Preparing Solutions	Chemical splash goggles and face shield	Nitrile or neoprene gloves	Chemical-resistant apron over a lab coat, Closed-toe shoes. Perform in a chemical fume hood.[5]
General Handling/Reactions	Chemical splash goggles	Nitrile or neoprene gloves	Lab coat, Closed-toe shoes
Spill Cleanup (Solid)	Chemical splash goggles	Heavy-duty nitrile or rubber gloves	Lab coat, Closed-toe shoes. NIOSH-approved respirator if dust is airborne.
Waste Disposal	Chemical splash goggles	Nitrile or neoprene gloves	Lab coat, Closed-toe shoes

Operational and Disposal Plan

This section provides step-by-step procedural guidance for the safe handling and disposal of **3-Ketoadipic acid**.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. Wear safety glasses and gloves during inspection.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[6] Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals. [3] Store in a dedicated corrosives or acid cabinet.[7] Segregate from alkaline substances.[4]

Safe Handling and Use

- Engineering Controls: All work involving the handling of solid **3-Ketoadipic acid** or its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[5][8]
- Weighing: To prevent the generation of airborne dust, weigh the compound carefully. Use a ventilated balance enclosure if available.
- Preparing Solutions:
 - Always add the acid (solid) to the solvent (e.g., water), never the other way around.
 - Add slowly while stirring to control any potential exothermic reactions.
 - Wear appropriate PPE, including a face shield, due to the increased risk of splashing.[9]
- Hygiene: Wash hands thoroughly with soap and water after handling.[3] Do not eat, drink, or smoke in the laboratory.

Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[4][6] Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water.[6] If irritation persists, seek medical advice.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]

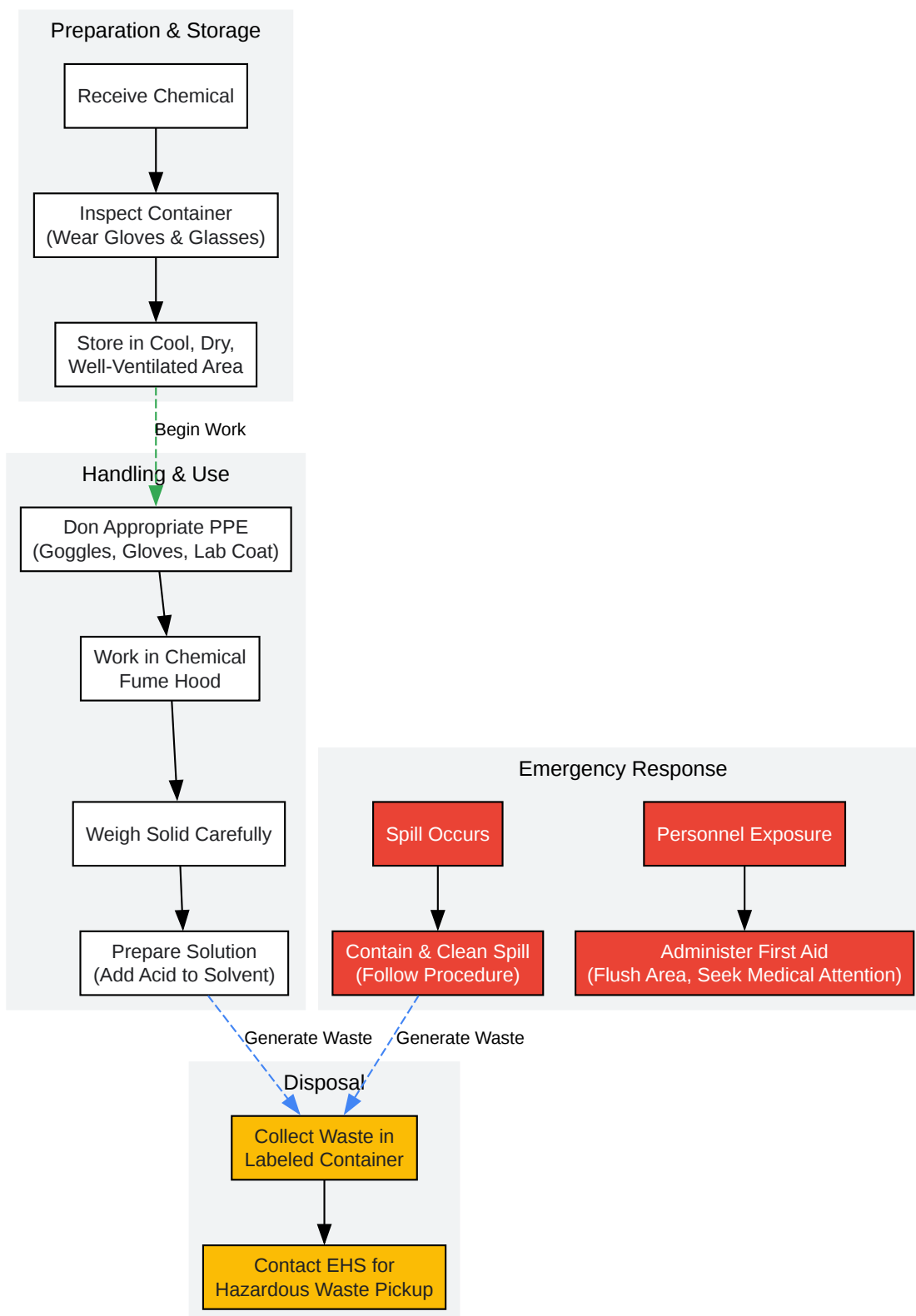
- Spill Cleanup:
 - Evacuate the area and ensure adequate ventilation.
 - For small spills, carefully sweep up the solid material, avoiding dust generation.[4] Place it into a suitable, labeled container for disposal.[10]
 - Clean the spill area with a damp cloth or paper towel.
 - For larger spills, or if dust becomes airborne, evacuate and contact your institution's Environmental Health & Safety (EHS) department.

Disposal Plan

- Waste Identification: All waste containing **3-Ketoadipic acid**, including contaminated labware, PPE, and spill cleanup materials, must be treated as hazardous chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed container that is compatible with acidic waste.[10][11] Do not overfill containers; leave adequate headspace.
- Disposal: Dispose of the waste through your institution's hazardous waste program.[12] Do not pour **3-Ketoadipic acid** or its solutions down the drain.[10] Contact a licensed professional waste disposal service.

Handling and Disposal Workflow

The following diagram illustrates the key decision points and procedural flow for safely managing **3-Ketoadipic acid** throughout its lifecycle in the laboratory.



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Caption: Workflow for the safe handling of **3-Ketoadipic acid**.

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